

Essential Safety and Operational Guide for Handling Butyl Myristate

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Compound of Interest

Compound Name: Butyl Myristate

Cat. No.: B089461

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the use of **Butyl Myristate** in a laboratory setting, ensuring a secure environment and procedural clarity.

Chemical Identifier:

- Name: **Butyl Myristate**
- CAS Number: 110-36-1
- Chemical Formula: C₁₈H₃₆O₂

Hazard Summary: **Butyl Myristate** is classified as a skin irritant.^{[1][2]} Undiluted **Butyl Myristate** has been shown to be moderately irritating in animal tests.^[3] It is crucial to avoid direct contact with skin and eyes.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Butyl Myristate** to prevent exposure and ensure personal safety.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses	Must be worn with side shields to protect against splashes.
Face Shield	Recommended for tasks with a higher risk of splashing, in addition to safety glasses. [1]	
Hand Protection	Chemical-Resistant Gloves	Protective gloves are required. [1] Butyl rubber gloves are highly recommended as they offer superior resistance to esters. [4] [5] [6] [7]
Skin and Body Protection	Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin contact. [1] [8]
Protective Boots	Recommended if the situation requires. [1]	
Respiratory Protection	Vapor Respirator	Required if vapor or aerosol will be generated. [1] Handling should be performed in a well-ventilated place, and a local exhaust system should be used if necessary. [1]

Operational Plan: Handling, Storage, and Disposal

Handling:

- Ensure work is conducted in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Install a safety shower and eye bath in the vicinity of the handling area.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)

- Prevent the generation of vapor or mist.[\[1\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[9\]](#)

Spill Management:

- In case of a spill, absorb the material with a suitable absorbent (e.g., rag, dry sand, earth, sawdust).[\[1\]](#)
- For large spills, contain the spill by bunding.[\[1\]](#)
- Collect the adhered or collected material promptly and dispose of it in accordance with appropriate laws and regulations.[\[1\]](#)

Disposal Plan:

- Disposal of **Butyl Myristate** must be in accordance with all federal, state, and local regulations.[\[1\]](#)
- Where possible, recycling is a preferred option.
- Chemical incineration with an afterburner and scrubber system is a possible disposal method.[\[1\]](#)
- Consult your local or regional authorities for specific guidance on disposal.[\[1\]](#)

First Aid Measures

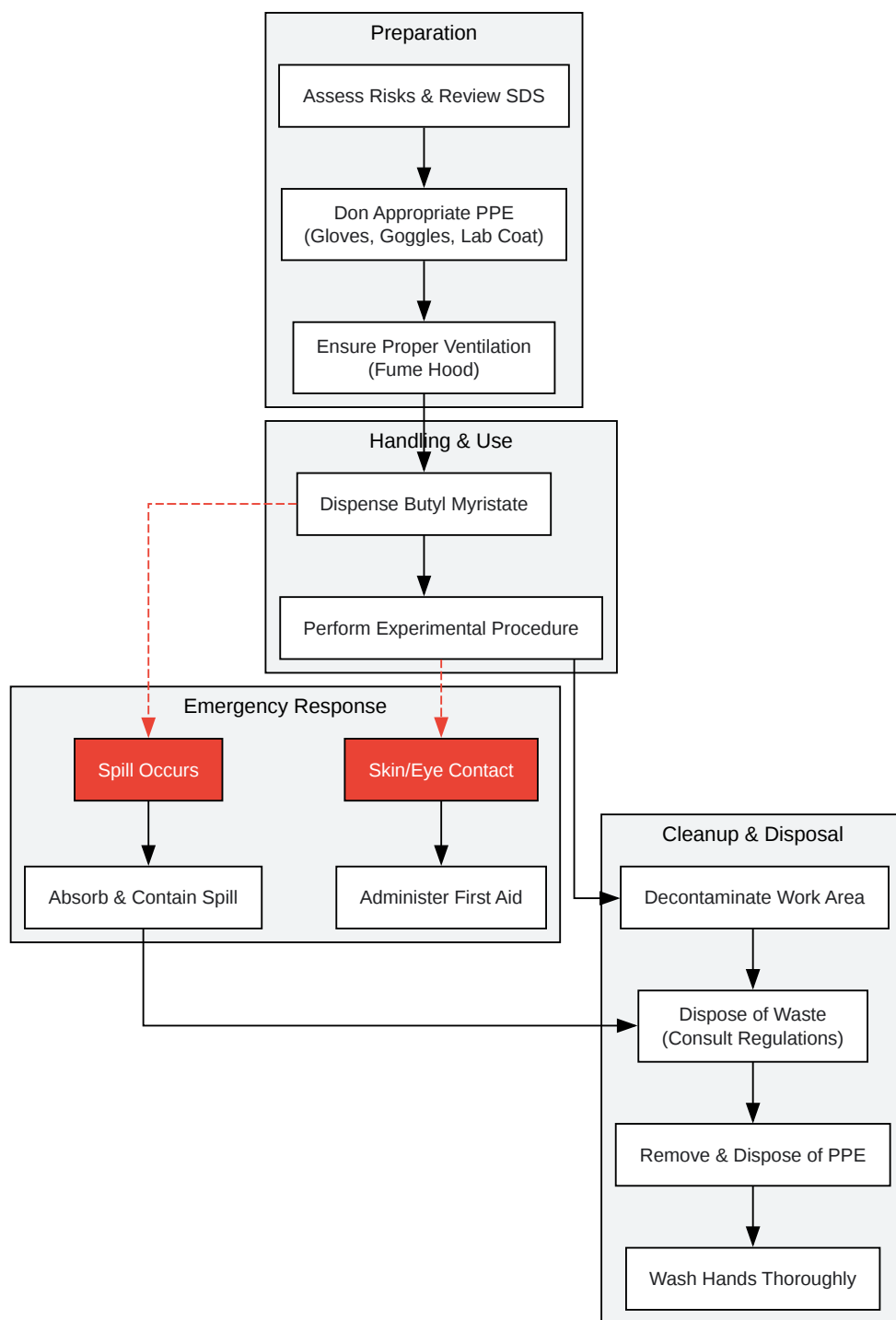
- If on Skin: Remove all contaminated clothing immediately. Wash the affected area gently with plenty of soap and water. If skin irritation occurs, seek medical advice or attention.[\[1\]](#)

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[\[1\]](#)
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, get medical advice or attention.[\[1\]](#)
- If Swallowed: Rinse mouth. If you feel unwell, get medical advice or attention.[\[1\]](#)

A rescuer should wear appropriate personal protective equipment, such as rubber gloves and air-tight goggles, when administering first aid.[\[1\]](#)

Experimental Workflow for Handling **Butyl Myristate**

Workflow for Safe Handling of Butyl Myristate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Butyl Myristate**.

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